

Application Notes and Protocols for 4'-Bromo-4-biphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4'-Bromo-4-biphenylboronic Acid*

Cat. No.: *B1274311*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the handling, storage, and utilization of **4'-Bromo-4-biphenylboronic acid**, a key building block in organic synthesis, particularly for the development of pharmaceutical intermediates and advanced materials.

Chemical and Physical Properties

4'-Bromo-4-biphenylboronic acid is a bifunctional organic compound featuring a biphenyl core with a bromine atom and a boronic acid group. This structure makes it an excellent substrate for cross-coupling reactions.

Table 1: Physical and Chemical Properties of **4'-Bromo-4-biphenylboronic Acid**

Property	Value	Reference
CAS Number	480996-05-2	[1] [2]
Molecular Formula	C ₁₂ H ₁₀ BBrO ₂	[1]
Molecular Weight	276.92 g/mol	[1] [3]
Appearance	White to off-white or pale-yellow powder/crystals	-
Melting Point	284-289 °C	[4]
Boiling Point	430.3 °C at 760 mmHg	[3]
Density	1.5 ± 0.1 g/cm ³	[3]
Solubility	Insoluble in water. Soluble in many organic solvents.	[5]

Note: Some commercial products may contain varying amounts of the corresponding anhydride.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity and reactivity of **4'-Bromo-4-biphenylboronic acid**.

Personal Protective Equipment (PPE)

When handling this compound, it is essential to use appropriate personal protective equipment to minimize exposure and ensure safety.

Table 2: Recommended Personal Protective Equipment

Equipment	Specification
Eye Protection	Chemical safety goggles or face shield
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, use a NIOSH-approved respirator.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes

Storage Conditions

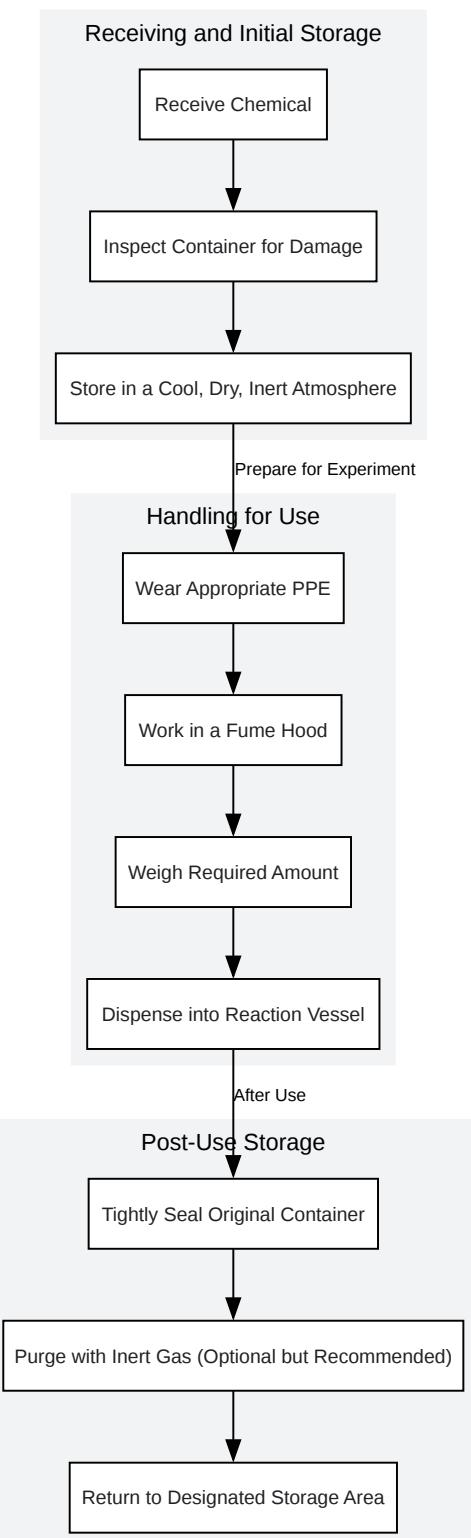
To ensure the long-term stability of **4'-Bromo-4-biphenylboronic acid**, it should be stored under the following conditions:

Table 3: Recommended Storage Conditions

Condition	Recommendation
Temperature	Store in a cool, dry place. Some suppliers recommend refrigeration (2-8 °C).
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.
Container	Keep in a tightly sealed, light-resistant container.
Incompatible Materials	Strong oxidizing agents, strong bases, and moisture.

The following diagram outlines the recommended logical workflow for handling and storing **4'-Bromo-4-biphenylboronic acid**.

Handling and Storage Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and storage of **4'-Bromo-4-biphenylboronic acid**.

Applications in Organic Synthesis

4'-Bromo-4-biphenylboronic acid is a versatile reagent primarily used in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a powerful tool for the formation of carbon-carbon bonds, enabling the synthesis of complex biaryl structures that are common in pharmaceuticals and organic electronic materials.

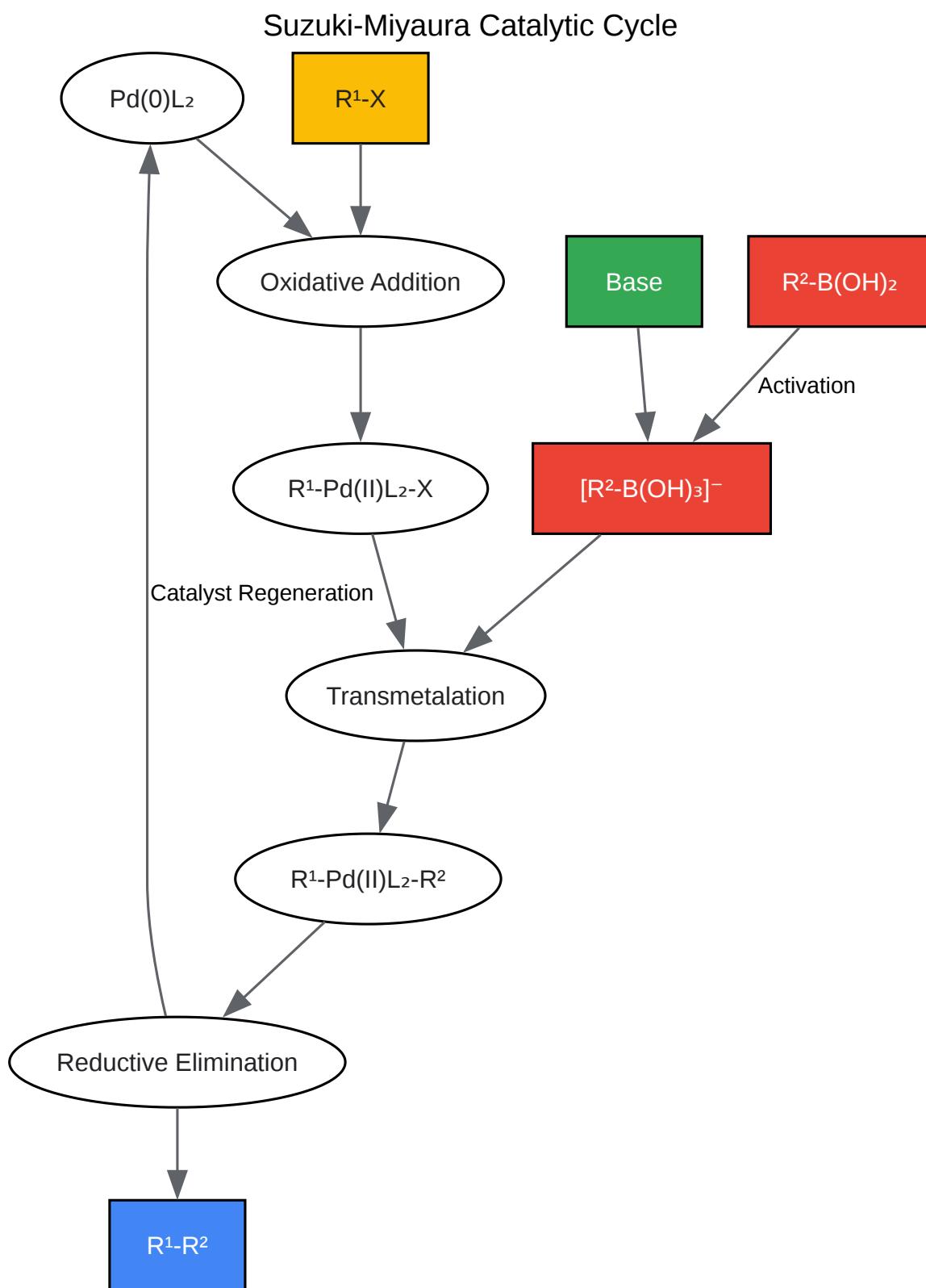
Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling involves the reaction of an organoboron compound with an organohalide in the presence of a palladium catalyst and a base. **4'-Bromo-4-biphenylboronic acid** serves as the organoboron partner, allowing for the introduction of the 4-bromobiphenyl moiety.

Table 4: Typical Reaction Components for Suzuki-Miyaura Coupling

Component	Example	Typical Molar Equivalents
Aryl Halide	4-Iodoanisole, Aryl Bromides, Aryl Chlorides	1.0
Boronic Acid	4'-Bromo-4-biphenylboronic acid	1.1 - 1.5
Palladium Catalyst	Pd(PPh ₃) ₄ , Pd(OAc) ₂ , PdCl ₂ (dppf)	0.01 - 0.05 (1-5 mol%)
Base	K ₂ CO ₃ , K ₃ PO ₄ , Cs ₂ CO ₃ , Na ₂ CO ₃	2.0 - 3.0
Solvent	1,4-Dioxane, Toluene, Tetrahydrofuran (THF), Dimethylformamide (DMF) with water	-

The following diagram illustrates the catalytic cycle of the Suzuki-Miyaura coupling reaction.



[Click to download full resolution via product page](#)

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Synthesis of a Biaryl Compound via Suzuki-Miyaura Coupling

This protocol details a general procedure for the Suzuki-Miyaura coupling of **4'-Bromo-4-biphenylboronic acid** with an aryl halide.

Materials:

- **4'-Bromo-4-biphenylboronic acid**
- Aryl halide (e.g., 4-iodoanisole)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [$\text{Pd}(\text{PPh}_3)_4$])
- Base (e.g., Potassium carbonate [K_2CO_3])
- Solvent (e.g., 1,4-Dioxane and water, 4:1 v/v)
- Round-bottom flask or reaction vial with a stir bar
- Reflux condenser
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification

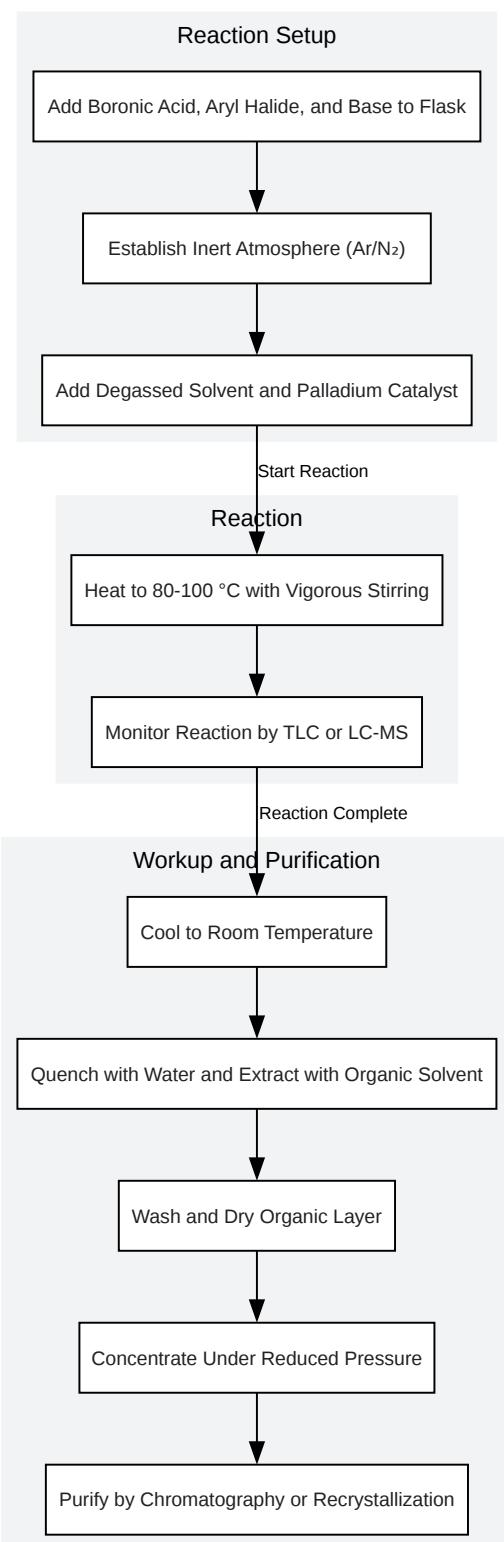
Procedure:

- Reaction Setup: To a flame-dried round-bottom flask containing a magnetic stir bar, add **4'-Bromo-4-biphenylboronic acid** (1.2 equivalents), the aryl halide (1.0 equivalent), and potassium carbonate (2.0 equivalents).
- Inert Atmosphere: Seal the flask with a septum and purge with an inert gas (argon or nitrogen) for 10-15 minutes.
- Solvent and Catalyst Addition: Under a positive pressure of the inert gas, add the degassed solvent mixture (1,4-dioxane/water). Then, add the palladium catalyst (e.g., 5 mol% $\text{Pd}(\text{PPh}_3)_4$).

- Reaction: Heat the reaction mixture to 80-100 °C with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 12-24 hours.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with ethyl acetate and water.
 - Transfer the mixture to a separatory funnel, separate the organic layer, and extract the aqueous layer twice with ethyl acetate.
 - Combine the organic layers and wash with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the desired biaryl compound.

The following diagram illustrates the general experimental workflow for this Suzuki-Miyaura coupling reaction.

Suzuki-Miyaura Experimental Workflow

[Click to download full resolution via product page](#)

Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

Drug Development Applications

The biphenyl scaffold is a common structural motif in many active pharmaceutical ingredients (APIs). **4'-Bromo-4-biphenylboronic acid** is a valuable intermediate for the synthesis of drugs where a substituted biphenyl core is required. The bromine atom can be further functionalized, and the boronic acid allows for the key C-C bond formation. While specific examples directly citing the use of **4'-Bromo-4-biphenylboronic acid** in the synthesis of marketed drugs are not readily available in public literature, its utility is evident in the synthesis of analogs of drugs like Valsartan, where a biphenyl core is essential for biological activity.[6]

Safety and Hazard Information

Table 5: GHS Hazard Statements

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

First Aid Measures:

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 480996-05-2|4'-Bromo-4-biphenylboronic acid|BLD Pharm [bldpharm.com]
- 3. echemi.com [echemi.com]
- 4. 4-溴苯硼酸 ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Biphenylboronic acid | 5122-94-1 [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 4'-Bromo-4-biphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1274311#handling-and-storage-procedures-for-4-bromo-4-biphenylboronic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com